

"2-Bromo-1-heptene" chemical structure and IUPAC name

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Compound of Interest

Compound Name: 2-Bromo-1-heptene

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An In-depth Technical Guide to 2-Bromo-1-heptene

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **2-Bromo-1-heptene**, tailored for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Chemical Structure and IUPAC Name

2-Bromo-1-heptene is a halogenated alkene. Its structure consists of a seven-carbon chain with a double bond at the first carbon position (between C1 and C2) and a bromine atom attached to the second carbon.

The standard IUPAC name for this compound is 2-bromohept-1-ene.[1][2][3]

Chemical Structure:

The canonical SMILES representation of the molecule is CCCCCC(=C)Br.[1]

Physicochemical Data

A summary of the key quantitative data for **2-Bromo-1-heptene** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₇ H ₁₃ Br	[1] [2]
Molecular Weight	177.08 g/mol	[1] [4]
IUPAC Name	2-bromohept-1-ene	[1] [2] [5]
CAS Number	3252-91-3	[1]
Boiling Point	161.3°C at 760 mmHg	[5]
Density	1.163 g/cm ³	[5]
Flash Point	61°C	[5]

Experimental Protocols: Synthesis of 2-Bromo-1-heptene

A common and effective method for the synthesis of alkenes such as **2-Bromo-1-heptene** is the Wittig reaction.[\[4\]](#)[\[6\]](#) This reaction involves the reaction of a phosphorus ylide with an aldehyde or ketone. For the synthesis of **2-Bromo-1-heptene**, a plausible approach involves the reaction of bromomethylenetriphenylphosphorane with hexanal.

Proposed Wittig Reaction Protocol

Objective: To synthesize **2-Bromo-1-heptene** via a Wittig reaction.

Materials:

- Triphenylphosphine (PPh₃)
- Dibromomethane (CH₂Br₂)
- n-Butyllithium (n-BuLi) in hexane
- Hexanal
- Anhydrous diethyl ether or Tetrahydrofuran (THF)

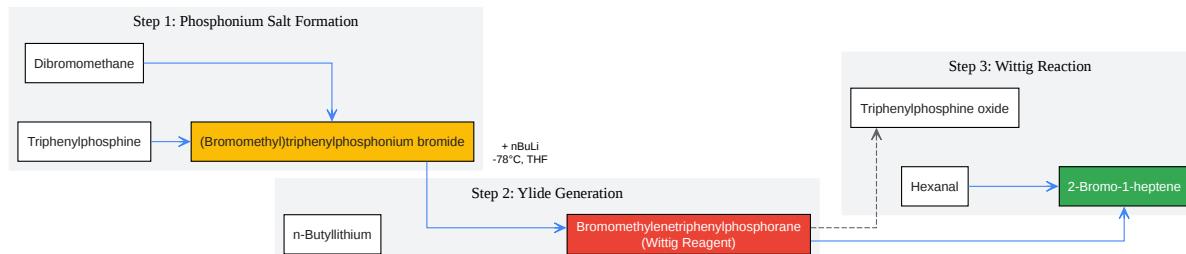
- Sodium sulfate (Na_2SO_4)
- Standard laboratory glassware for inert atmosphere reactions

Procedure:

- Preparation of the Phosphonium Salt: In a flame-dried, two-necked round-bottom flask under an inert atmosphere of nitrogen or argon, dissolve triphenylphosphine in anhydrous diethyl ether. Add an equimolar amount of dibromomethane and stir the mixture at room temperature. The corresponding phosphonium salt, (bromomethyl)triphenylphosphonium bromide, will precipitate out of the solution. The solid is then filtered, washed with dry ether, and dried under vacuum.
- Generation of the Ylide: Suspend the prepared phosphonium salt in anhydrous THF in a separate flame-dried flask under an inert atmosphere. Cool the suspension to -78°C using a dry ice/acetone bath. Slowly add one equivalent of n-butyllithium dropwise via syringe. The formation of the deep red-colored ylide, bromomethylenetriphenylphosphorane, indicates a successful reaction.
- Wittig Reaction: While maintaining the low temperature, slowly add one equivalent of hexanal, dissolved in a small amount of anhydrous THF, to the ylide solution. Allow the reaction mixture to slowly warm to room temperature and stir overnight.
- Work-up and Purification: Quench the reaction by adding a saturated aqueous solution of ammonium chloride (NH_4Cl). Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether. Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate. After filtering off the drying agent, concentrate the solvent under reduced pressure. The crude product can then be purified by column chromatography on silica gel to yield pure **2-Bromo-1-heptene**.

Visualization of Synthetic Pathway

The following diagram illustrates the proposed synthetic workflow for **2-Bromo-1-heptene** using the Wittig reaction.



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Caption: Proposed Wittig reaction pathway for the synthesis of **2-Bromo-1-heptene**.

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